

Technical Guide: Physicochemical Properties of (R)-1-(naphthalen-1-yl)ethanol

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Compound of Interest

Compound Name: (R)-1-(naphthalen-1-yl)ethanol

Cat. No.: B022450

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **(R)-1-(naphthalen-1-yl)ethanol**, a key chiral intermediate in various synthetic applications. The data and protocols presented are intended to support research and development activities where this compound is utilized.

Core Physicochemical Data

The melting and boiling points are critical parameters for the identification, purification, and handling of **(R)-1-(naphthalen-1-yl)ethanol**. The experimentally determined and predicted values are summarized below.

Property	Value	Notes
Melting Point	47-49 °C	Literature value[1]
Boiling Point	316.0 ± 11.0 °C	Predicted value

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a substance. Standard laboratory procedures for these measurements are detailed below.

Melting Point Determination (Capillary Method)

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **(R)-1-(naphthalen-1-yl)ethanol** sample is dry and finely powdered. If necessary, use a mortar and pestle to grind the crystals.
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube gently on a hard surface to pack the sample down. Repeat until a sample height of 2-3 mm is achieved.^[2]
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Heating:
 - If the approximate melting point is known (around 47-49 °C), heat the apparatus rapidly to about 15-20 °C below this temperature.^[3]
 - Once near the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
^[3]
- Observation and Measurement:

- Observe the sample through the magnifying eyepiece.
- Record the temperature at which the first droplet of liquid appears. This is the beginning of the melting range.
- Continue heating slowly and record the temperature at which the last solid crystal melts completely. This is the end of the melting range.[2]
- Purity Assessment: A sharp melting range of 0.5-1.0 °C is indicative of a pure compound. Impurities tend to depress and broaden the melting range.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point compounds like **(R)-1-(naphthalen-1-yl)ethanol**, the Thiele tube method offers a simple and effective means of determination.

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heat-resistant oil (e.g., mineral oil or silicone oil)
- Bunsen burner or micro-burner
- Clamp and stand

Procedure:

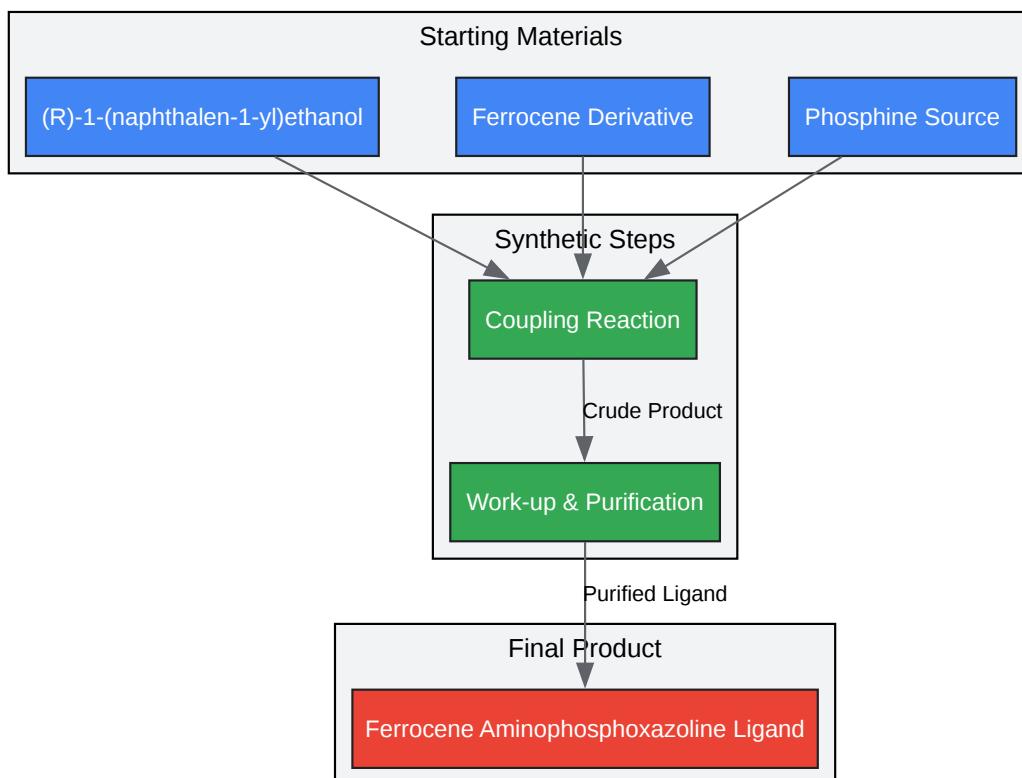
- Sample Preparation: Add 0.5-1 mL of **(R)-1-(naphthalen-1-yl)ethanol** to the small test tube.
- Capillary Inversion: Place the capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.

- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or a small piece of wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Heating:
 - Insert the thermometer and attached test tube into the Thiele tube, ensuring the sample is immersed in the oil bath.
 - Gently heat the side arm of the Thiele tube with a small flame. The design of the tube promotes convection currents, ensuring uniform heating of the oil.[\[4\]](#)
- Observation and Measurement:
 - As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the liquid has exceeded the atmospheric pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops, and the liquid is drawn back into the capillary tube.[\[5\]](#) Record this temperature.

Logical Workflow Visualization

(R)-1-(naphthalen-1-yl)ethanol serves as a crucial chiral building block in asymmetric synthesis. One of its documented applications is as a coupling reagent in the preparation of specialized ligands. The following diagram illustrates a generalized workflow for such a synthetic application.

Synthesis Workflow Involving (R)-1-(naphthalen-1-yl)ethanol

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Caption: Generalized workflow for the synthesis of a ferrocene-based ligand.

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